Comprehensive Characterization of 4-Chloro-3-iodoaniline via Mass Spectrometry

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Compound of Interest

Compound Name:	*4-Chloro-3-iodoaniline*
CAS No.:	*573764-31-5*
Cat. No.:	*B181719*

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A Technical Guide for Structural Elucidation and Quality Control

Executive Summary

4-Chloro-3-iodoaniline (CAS: 573764-31-5) serves as a critical halogenated scaffold in the synthesis of pharmaceutical intermediates, particularly via Suzuki-Miyaura and Sonogashira coupling reactions.[1] Its structural integrity is defined by the regiochemical placement of the iodine and chlorine atoms relative to the amino group.

This guide provides a definitive protocol for the mass spectrometric analysis of this compound. Unlike standard operating procedures, this document focuses on the mechanistic rationale behind ionization choices and fragmentation pathways, enabling researchers to distinguish this molecule from its isomers (e.g., 3-chloro-4-iodoaniline) and quantify impurities with high specificity.[1]

Physicochemical Profile & Isotopic Signature

Before initiating analysis, the analyst must understand the isotopic "fingerprint" dictated by the halogen atoms. Iodine (

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I) is monoisotopic, while Chlorine exists as

Cl and

Cl.[1] This results in a distinct doublet pattern for the molecular ion.

Table 1: Core Properties & MS Predictors

Property	Value/Characteristic	MS Implication
Formula		Base Peak logic
Monoisotopic Mass	252.915 Da	Target for (EI) or (ESI)
Exact Mass (Cl)	254.912 Da	The M+2 isotope peak
Isotopic Ratio	: 3:1	Signature of single Chlorine presence
Bond Energy (C-I)	~240 kJ/mol	Weakest Link: Primary fragmentation point
Bond Energy (C-Cl)	~400 kJ/mol	Strong Link: Retained in primary fragments
Boiling Point	~332 K (at reduced pressure)	Suitable for GC-MS analysis

Instrumentation Strategy: GC-MS vs. LC-MS

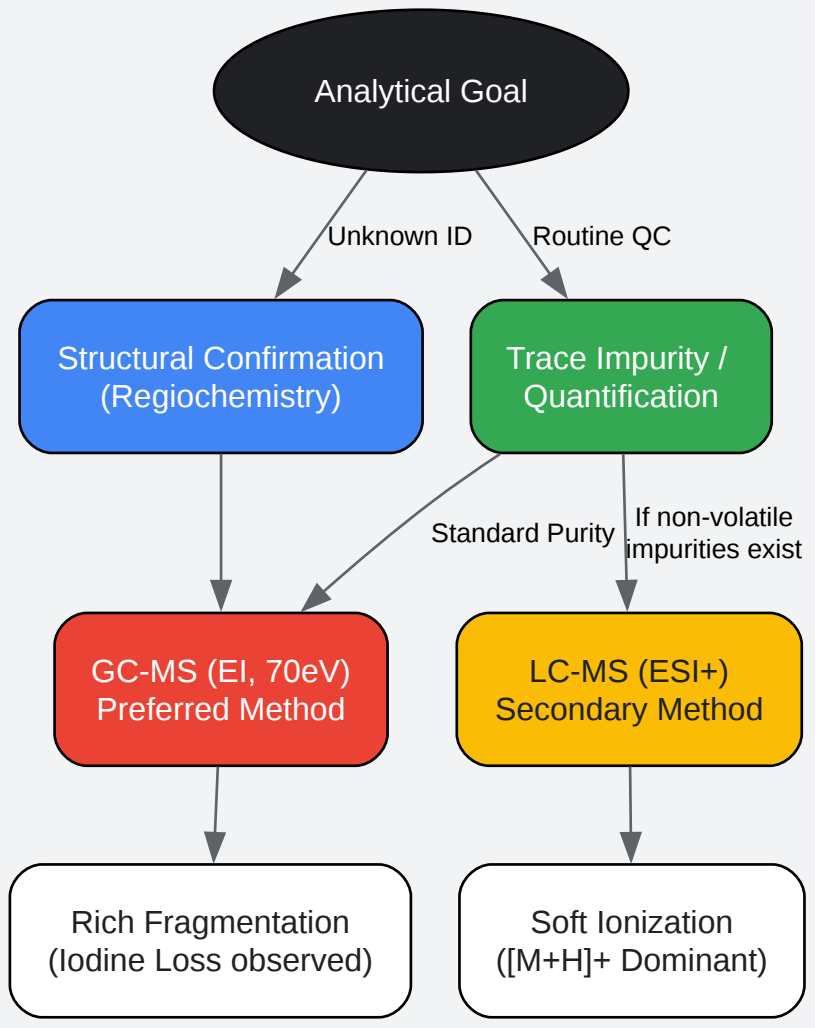
While LC-MS (ESI) is feasible, GC-MS (Electron Impact) is the gold standard for structural confirmation of **4-chloro-3-iodoaniline**.[1] The hard ionization of EI provides a rich fragmentation pattern necessary for verifying the position of the halogens, whereas ESI often yields only the protonated molecular ion

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Workflow Decision Matrix

The following diagram illustrates the logic for selecting the ionization method based on analytical goals (Purity vs. Structure).



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Figure 1: Decision matrix for selecting the ionization mode.[1] GC-MS is prioritized for structural elucidation due to the diagnostic loss of the iodine radical.

Fragmentation Analysis (Electron Impact)

In Electron Impact (EI) at 70 eV, the molecule undergoes predictable bond scissions. The fragmentation is driven by the relative bond dissociation energies (BDE).

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The Mechanistic Pathway

- Molecular Ion Generation (

  253/255): The radical cation

  is formed.[1] The 3:1 ratio of these peaks confirms the presence of one chlorine atom.

- Primary Fragmentation (Deiodination): The C-I bond is significantly weaker than the C-Cl bond.[1] The most abundant fragment arises from the homolytic cleavage of the C-I bond, releasing an iodine radical (I

  , 127 Da).

  - Observation: A massive loss of 127 Da.[1]

  - Result: A 4-chloroaniline radical cation (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    126/128).[1]

- Secondary Fragmentation (HCN Elimination): Characteristic of anilines, the ring undergoes contraction or cleavage to eliminate neutral HCN (27 Da).[1]

  - Transition:

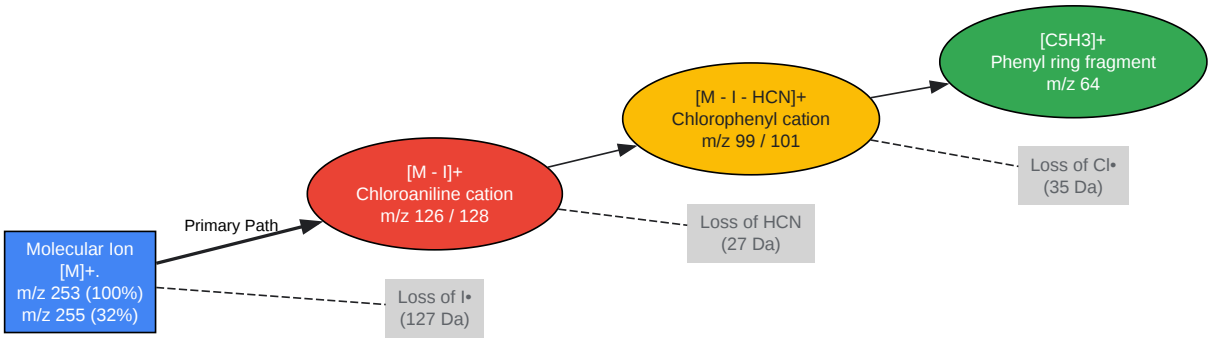
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    99.

- Tertiary Fragmentation (Dechlorination): The C-Cl bond eventually breaks in high-energy collisions, though this is less prominent than the iodine loss.[1]

Fragmentation Topology

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Figure 2: The primary fragmentation pathway of **4-Chloro-3-iodoaniline** under 70 eV EI conditions.[1] The loss of Iodine is the diagnostic event.

Validated Experimental Protocols

Method A: GC-MS (Standard)

This method is designed to prevent thermal degradation of the iodine bond prior to ionization while ensuring separation from potential isomers.[1]

- Instrument: Agilent 7890/5977 or equivalent single quadrupole.
- Column: Rxi-5Sil MS or DB-5MS (30 m

  0.25 mm

  0.25 µm).[1]
- Carrier Gas: Helium at 1.2 mL/min (Constant Flow).[1]
- Inlet: Splitless mode (to maximize sensitivity) at 250°C. Note: Do not exceed 260°C to avoid thermal deiodination in the liner.

Temperature Program:

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- Initial: 60°C (Hold 1.0 min) - Solvent focusing.
- Ramp 1: 20°C/min to 200°C.
- Ramp 2: 5°C/min to 240°C - Critical resolution window for isomers.
- Final: 300°C (Hold 3 min) - Bake out.

MS Acquisition:

- Source Temp: 230°C.
- Quad Temp: 150°C.
- Scan Range:

  40–350.[1]
- Solvent Delay: 3.5 min (adjust based on solvent).[1]

Method B: LC-MS (High Sensitivity/Purity)

Used when analyzing biological matrices or checking for non-volatile coupling byproducts.[1]

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1

  50 mm, 1.8 µm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Ionization: ESI Positive (

).[1][3]
- Gradient: 5% B to 95% B over 5 minutes.

Quality Control & Impurity Profiling

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Distinguishing Isomers

The primary challenge is distinguishing **4-chloro-3-iodoaniline** from 3-chloro-4-iodoaniline.[1]

- Retention Time: The 4-chloro-3-iodo isomer generally elutes earlier on non-polar (5% phenyl) columns due to the shielding effect of the iodine at the meta position relative to the amine, reducing intermolecular H-bonding compared to the para-iodo isomer.
- Fragmentation Ratio: While both lose Iodine, the intensity ratio of

  to

  differs due to the electronic stability of the resulting carbocation.

Common Impurities[1][2]

- 4-Chloroaniline: Result of de-iodination (look for

  127).[1]
- 2,4-Dichloroaniline: Result of halogen exchange during synthesis (look for

  161 with 9:6:1 isotope pattern).[1]

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